

Protocol for SBP-2 Immunoprecipitation: A Detailed Guide for Researchers

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Compound of Interest		
Compound Name:	SBP-2	
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Application Note

This document provides a comprehensive protocol for the immunoprecipitation (IP) of SECIS Binding Protein 2 (SBP-2). SBP-2 is a crucial trans-acting factor in the synthesis of selenoproteins, a class of proteins containing the 21st amino acid, selenocysteine. Understanding the protein-protein interactions of SBP-2 is vital for elucidating the mechanisms of selenoprotein synthesis and its role in various cellular processes, including redox homeostasis and thyroid hormone metabolism. This protocol is designed to be a valuable resource for researchers investigating the SBP-2 interactome.

The provided protocol outlines a detailed procedure for the immunoprecipitation of **SBP-2** from mammalian cell lysates, followed by analysis of the immunoprecipitated proteins. The protocol is a synthesis of established immunoprecipitation methods and specific details from published studies that have successfully isolated **SBP-2** and its interacting partners. Adherence to this protocol will enable researchers to effectively isolate **SBP-2** and its associated protein complexes for downstream applications such as Western blotting and mass spectrometry-based proteomic analysis.

Signaling Pathway and Experimental Workflow

SBP-2 plays a central role in the translation of selenoprotein mRNAs. It recognizes and binds to the Selenocysteine Insertion Sequence (SECIS) element, a stem-loop structure in the 3'

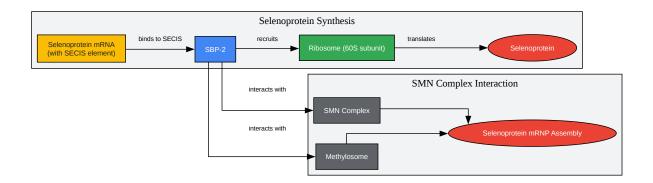


Methodological & Application

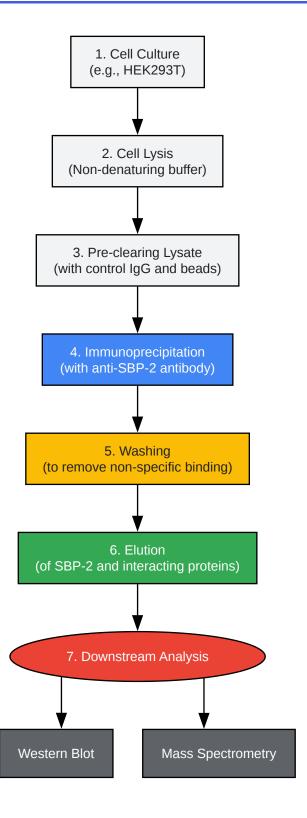
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untranslated region (UTR) of selenoprotein mRNAs. This binding is a prerequisite for the recruitment of the translational machinery to decode a UGA codon as selenocysteine instead of a stop signal. **SBP-2** is known to interact with components of the ribosome and the Survival of Motor Neuron (SMN) complex, which is involved in the assembly of ribonucleoproteins (RNPs).









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